

# Acid Brown 425 UV-visible absorbance profile

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## Compound Focus: Acid Brown 425

CAS No.: 119509-49-8

Cat. No.: S1820944

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## Chemical Identification of Acid Brown 425

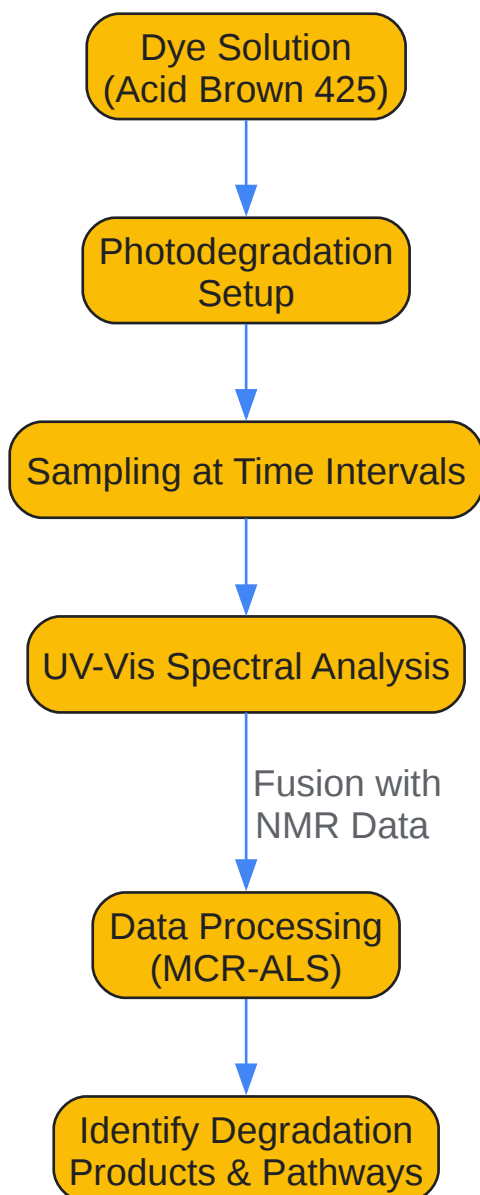
The table below summarizes the basic identifying information for **Acid Brown 425**:

| Property            | Description               |
|---------------------|---------------------------|
| Chemical Name       | C.I. Acid Brown 425 [1]   |
| CAS Registry Number | 119509-49-8 [2] [1]       |
| Chemical Class      | Azo metal complex dye [1] |
| Common Applications | Textile dye (brown) [1]   |

## Research Context and Analysis Methods

**Acid Brown 425** has been used in scientific research, particularly in studies on **photodegradation**, which is a process to break down dyes in wastewater [3] [4] [5]. The experimental workflows from these studies can guide how its absorbance profile is analyzed.

The following diagram illustrates the general workflow for monitoring dye photodegradation using UV-Visible spectroscopy, as applied in the research on **Acid Brown 425**.



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In these studies, researchers used **Ultraviolet-Visible Diode Array Detection (UV-Vis-DAD)** to monitor the degradation process [3]. A powerful data analysis technique called **Multivariate Curve Resolution-Alternating Least Squares (MCR-ALS)** was applied to the spectral data to resolve the concentration and spectral profiles of the original dye and its degradation products, even when their spectra overlapped [3].

A notable finding was that **Acid Brown 425 was consistently the most persistent dye** in a mixture with Acid Red 97 and Acid Orange 61, meaning it degraded more slowly under the same conditions [4] [5].

## A Path Forward for Your Research

Since the core data you requested is not publicly available, here are concrete steps you can take:

- **Source a Pure Standard:** Purchase a pure sample of **Acid Brown 425** from a chemical supplier like BOC Sciences [2] to generate your own high-quality absorbance data.
- **Consult Related Dyes:** Look for published spectra of other azo metal complex dyes with similar structures; their absorbance profiles may offer a reasonable approximation.
- **Focus on Methodology:** The MCR-ALS technique [3] is highly relevant if your goal is to study the dye in a complex mixture, as it can help resolve its profile even when direct measurement isn't possible.

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## References

1. Acid Brown 425 [worlddyevariety.com]
2. CAS 119509-49-8 Acid Brown 425 - BOC Sciences [bocsci.com]
3. - UV -DAD and 1H-NMR spectroscopy data fusion for studying... visible [pubmed.ncbi.nlm.nih.gov]
4. Modelling of the simultaneous photodegradation of Acid Red 97, Acid ... [pubmed.ncbi.nlm.nih.gov]
5. (PDF) Modelling of the simultaneous photodegradation of Acid Red 97... [academia.edu]

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